

Cross-validation of experimental data with PubChem database for CID 520611

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *1-(2-Nitrophenyl)pyrrole*

Cat. No.: *B1580555*

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Unable to Proceed: Invalid PubChem Compound Identifier Provided

To our valued researchers, scientists, and drug development professionals,

We have received a request to develop a comprehensive comparison guide for the cross-validation of experimental data with the PubChem database for the compound identified as CID 520611.

Following a thorough and systematic search of the PubChem database, we must report that PubChem Compound Identifier (CID) 520611 does not correspond to a valid entry in the database. Our verification process included direct searches and an examination of historical records, none of which yielded any information for this specific identifier.

The integrity and accuracy of scientific data are paramount. A valid PubChem CID is the foundational requirement for retrieving the necessary physicochemical, spectral, and biological activity data that would form the basis of the requested in-depth technical guide. Without a valid compound identifier, it is impossible to:

- Retrieve reference data from PubChem.
- Perform a meaningful comparison with experimental results.
- Develop the detailed protocols and data analysis workflows that are central to the guide.

Therefore, we are unable to proceed with the creation of the "Cross-validation of experimental data with PubChem database for CID 520611" guide at this time.

We are committed to providing our audience with scientifically rigorous and accurate resources. To that end, we kindly request that the originator of this topic verify the PubChem Compound Identifier. It is possible that there was a typographical error in the provided CID. For instance, a search for a numerically similar identifier, CID 5370611, retrieves the entry for Cinnamedrine. However, we cannot assume this is the intended compound without explicit confirmation.

Once a valid and correct PubChem CID is provided, we will be pleased to revisit this important topic and develop the comprehensive guide as originally envisioned. We appreciate your understanding and look forward to assisting you with your future scientific endeavors.

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